

Application Note & Protocol: Quantification of Thiencarbazone-methyl and its Metabolites in Environmental Samples

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Compound of Interest

Compound Name: Thiencarbazone-methyl

Cat. No.: B109839

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Thiencarbazone-methyl is a post-emergence herbicide used for the control of grass and broadleaf weeds in various crops.[1][2] As with many pesticides, understanding its environmental fate and the persistence of its metabolites is crucial for assessing its ecological impact. This application note provides a detailed protocol for the simultaneous quantification of **thiencarbazone-methyl** and its primary metabolites in environmental matrices such as soil, water, and sediment using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The primary metabolites covered in this protocol include BYH 18636-carboxylic acid (M01), BYH 18636-sulfonamide-carboxylic acid (M03), and BYH 18636-sulfonamide (M15).[3]

Experimental Protocol

This protocol is based on established and validated methods for the analysis of **thiencarbazone-methyl** and its metabolites.[3][4][5]

1. Sample Preparation

For Water Samples:[3][4]

- Acidify the water sample with formic acid.

- Perform solid-phase extraction (SPE) using an HLB (Hydrophilic-Lipophilic Balance) cartridge to extract the analytes.
- Elute the analytes from the cartridge.
- The eluate is then ready for LC-MS/MS analysis.

For Soil and Sediment Samples:[3][5]

- Extract the analytes from the soil or sediment sample using acidified acetonitrile.
- Perform a clean-up step using a primary secondary amine (PSA) cartridge to remove interfering matrix components.
- The resulting extract is then ready for LC-MS/MS analysis.

2. LC-MS/MS Analysis

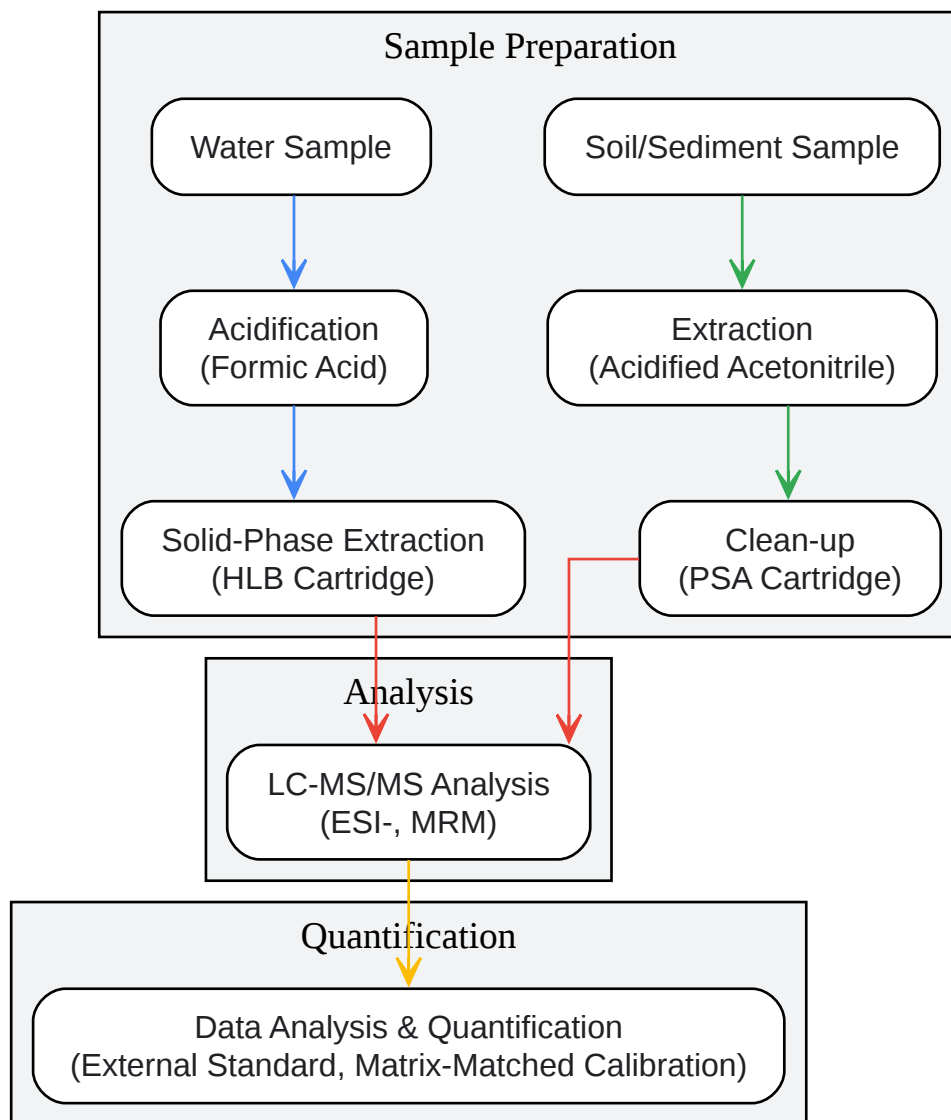
The separation and detection of **thiencarbazone-methyl** and its metabolites are achieved using a liquid chromatography system coupled with a tandem mass spectrometer.[3]

- Liquid Chromatography (LC):
 - Column: Agilent Poroshell 120EC-C18 (2.1 mm × 75 mm, 2.7 µm) or equivalent.[3]
 - Mobile Phase: Gradient elution with acetonitrile and water.[3]
 - Injection Volume: Dependent on instrument sensitivity, typically in the µL range.
- Tandem Mass Spectrometry (MS/MS):
 - Ion Source: Electrospray Ionization (ESI) in negative ion mode.[3]
 - Detection Mode: Multiple Reaction Monitoring (MRM) for selective and sensitive quantification of each analyte.[3]

3. Quantification

Quantification is performed using an external standard method with matrix-matched calibration curves to ensure accuracy.[3]

Experimental Workflow



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Caption: Experimental workflow for the quantification of **thienicarbazone-methyl** and its metabolites.

Quantitative Data

The following tables summarize the quantitative performance of the described method for the analysis of **thiencarbazone-methyl** and its metabolites in different environmental samples.[3]

Table 1: Method Performance in Water Samples

Analyte	Spiked Level (µg/L)	Average Recovery (%)	Relative Standard Deviation (RSD, n=5) (%)
Thiencarbazone-methyl	0.1, 1, 10	75.5 - 104	1.4 - 8.6
BYH 18636-carboxylic acid (M01)	0.1, 1, 10	75.5 - 104	1.4 - 8.6
BYH 18636-sulfonamide-carboxylic acid (M03)	0.1, 1, 10	75.5 - 104	1.4 - 8.6
BYH 18636-sulfonamide (M15)	0.1, 1, 10	75.5 - 104	1.4 - 8.6

Table 2: Method Performance in Soil and Sediment Samples

Analyte	Spiked Level (µg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, n=5) (%)
Thiencarbazone-methyl	0.5, 5, 50	75.4 - 105	1.5 - 9.7
BYH 18636-carboxylic acid (M01)	0.5, 5, 50	75.4 - 105	1.5 - 9.7
BYH 18636-sulfonamide-carboxylic acid (M03)	0.5, 5, 50	75.4 - 105	1.5 - 9.7
BYH 18636-sulfonamide (M15)	0.5, 5, 50	75.4 - 105	1.5 - 9.7

Table 3: Limits of Quantification (LOQ)

Matrix	Limit of Quantification (LOQ)
Water	0.1 µg/L
Soil and Sediment	0.5 µg/kg

Conclusion

The presented LC-MS/MS method provides a sensitive, accurate, and reliable approach for the simultaneous determination of **thiencarbazone-methyl** and its key metabolites in various environmental samples.[3] The detailed protocol and performance data offer a solid foundation for researchers and scientists involved in environmental monitoring and pesticide residue analysis.

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